

Benzyhydrochlorothiazide vs. Hydrochlorothiazide: A Comparative Analysis of Diuretic Potency

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Compound of Interest

Compound Name: *Benzyhydrochlorothiazide*

CAS No.: 96782-98-8

Cat. No.: B10763139

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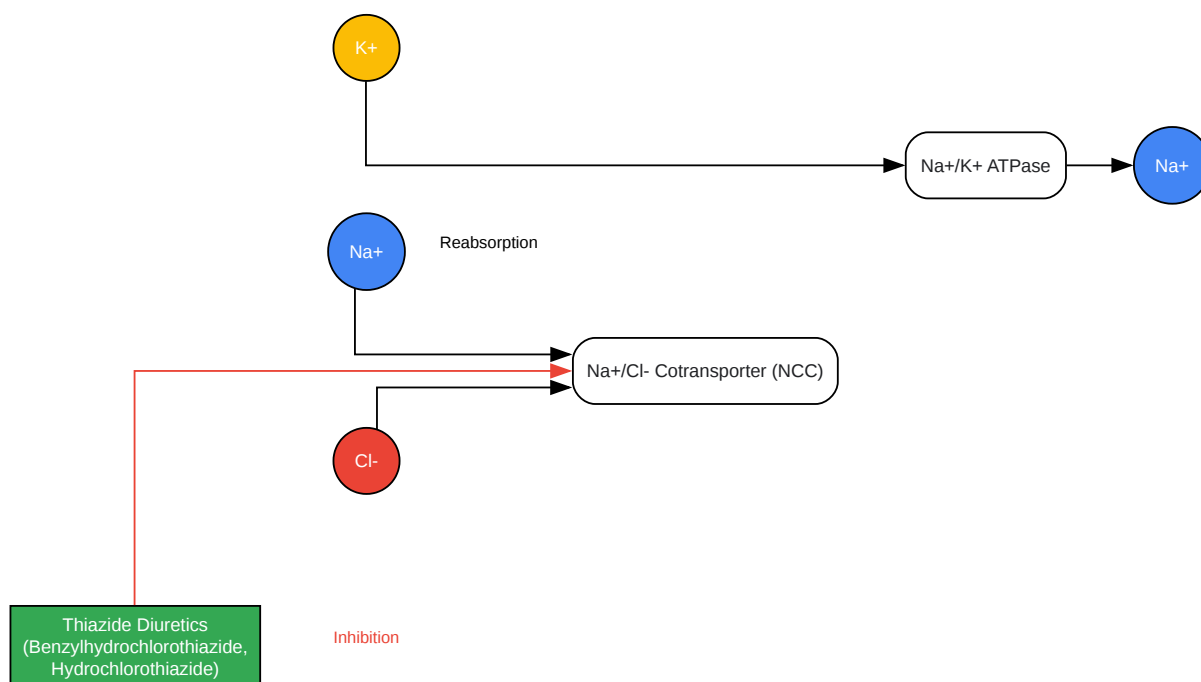
A comprehensive review of available data on **Benzyhydrochlorothiazide** and the well-established diuretic, Hydrochlorothiazide, reveals a significant gap in direct comparative studies. While both compounds belong to the thiazide class of diuretics and share the same primary mechanism of action, a head-to-head quantitative analysis of their diuretic potency is not available in the current scientific literature. This guide provides a detailed overview of what is known about each compound, focusing on the extensive experimental data available for Hydrochlorothiazide as a benchmark for thiazide diuretics.

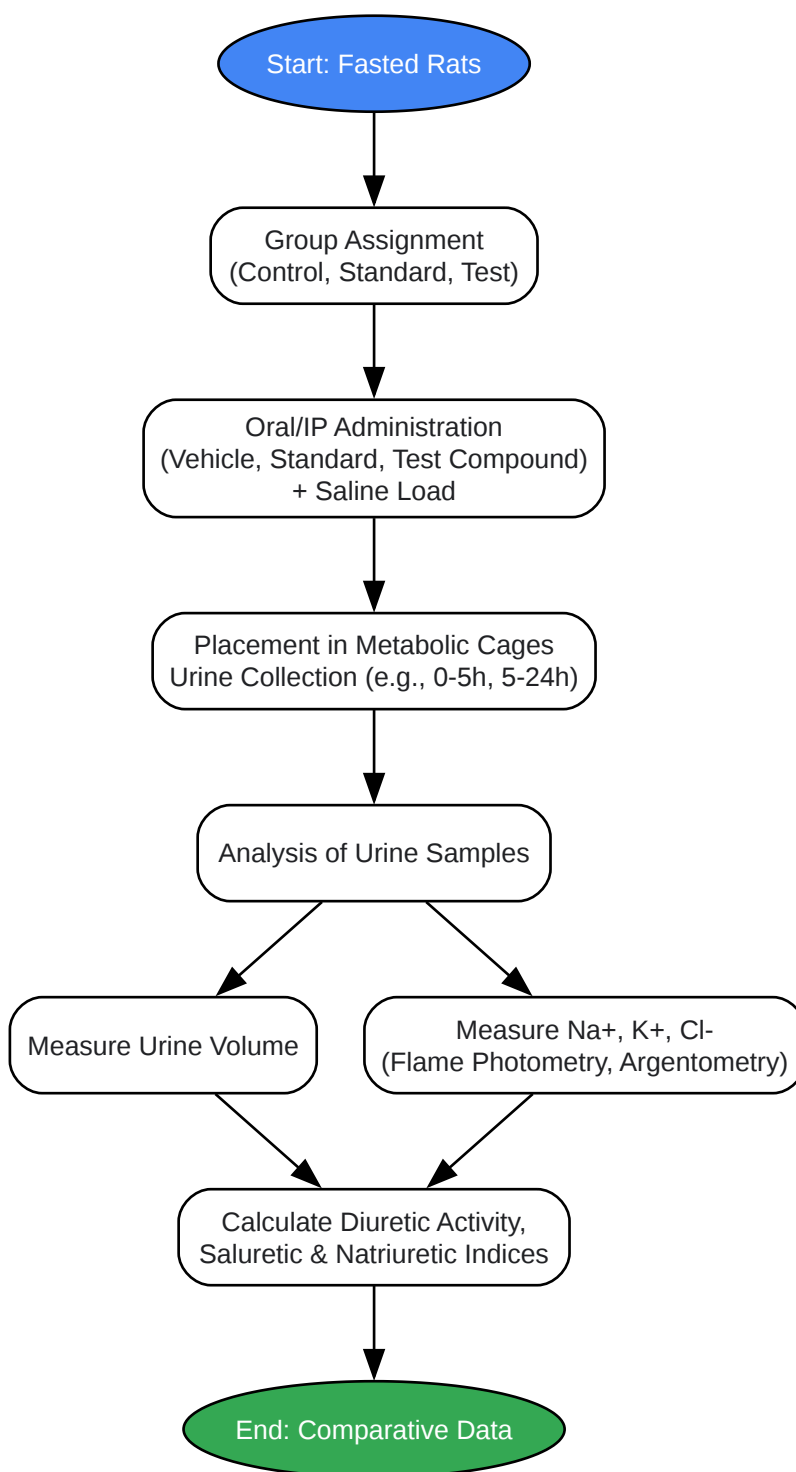
Benzyhydrochlorothiazide is recognized as a diuretic and antihypertensive agent.^{[1][2]} It has been marketed under trade names such as Aquatensen and Saluron for the treatment of hypertension (high blood pressure) and edema associated with conditions like heart failure, liver cirrhosis, and renal dysfunction.^[1] Like other thiazide diuretics, its primary therapeutic effect is achieved by inhibiting the sodium-chloride symporter in the distal convoluted tubule of the nephron.^{[1][2]} This inhibition leads to increased excretion of sodium, chloride, and water, thereby reducing plasma volume and blood pressure.^[1]

Hydrochlorothiazide is one of the most widely studied and prescribed thiazide diuretics.^{[3][4]} Its efficacy in managing hypertension and edema is well-documented through numerous preclinical and clinical studies.^{[3][5][6]} Consequently, a wealth of quantitative data exists regarding its diuretic potency, serving as a standard for the evaluation of other compounds in this class.

Mechanism of Action: Thiazide Diuretics

Both **benzylhydrochlorothiazide** and hydrochlorothiazide exert their diuretic effect through the inhibition of the Na⁺/Cl⁻ cotransporter (NCC) located in the apical membrane of the distal convoluted tubule cells in the kidney. This shared mechanism is the foundation of their therapeutic action.





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